

Comprehensive Safety and Handling Guide for 1-Ethynyl-4-phenoxybenzene

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Compound of Interest

Compound Name: **1-Ethynyl-4-phenoxybenzene**

Cat. No.: **B1316883**

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This guide provides essential safety protocols, operational procedures, and disposal plans for the handling of **1-Ethynyl-4-phenoxybenzene** (CAS No: 4200-06-0) in a laboratory setting. Adherence to these guidelines is critical for ensuring the safety of researchers and maintaining environmental compliance.

Hazard Identification and Classification

1-Ethynyl-4-phenoxybenzene is classified as a hazardous substance. The primary hazards are associated with skin sensitization, serious eye damage, and potential long-term harm to aquatic ecosystems.[1][2] The signal word for this chemical is "Danger".[1]

Table 1: GHS Hazard Classification

Hazard Class	Hazard Statement	Precautionary Statement Codes
Skin Sensitization, Category 1	H317: May cause an allergic skin reaction.[1]	P261, P272, P280, P302+P352
Serious Eye Damage, Category 1	H318: Causes serious eye damage.[1]	P280, P305+P351+P338
Chronic Aquatic Hazard, Category 4	H413: May cause long lasting harmful effects to aquatic life. [1][2]	P273, P501

Personal Protective Equipment (PPE)

Appropriate personal protective equipment must be worn at all times when handling **1-Ethynyl-4-phenoxybenzene** to minimize exposure risk.

Table 2: Required Personal Protective Equipment

Protection Type	Specification	Rationale
Eye and Face Protection	Safety glasses with side-shields or goggles. A face shield is required when there is a splash hazard. [1] [3]	Prevents contact with eyes, which can cause serious damage. [1]
Hand Protection	Chemical-resistant gloves (e.g., Nitrile rubber). Inspect gloves before use. [1] [3]	Prevents skin contact and potential allergic reactions. [1]
Respiratory Protection	Use a NIOSH-approved respirator with an appropriate filter (e.g., Type ABEK (EN14387) respirator filter) if working outside of a fume hood or if dust/aerosols are generated. [1] [3]	Prevents inhalation of potentially irritating vapors or dust.
Skin and Body Protection	Laboratory coat. Protective boots may be required depending on the scale of work. [3]	Protects skin and personal clothing from contamination.

Operational Plan: Handling Procedures

Safe handling practices are paramount to prevent accidental exposure and contamination.

Step-by-Step Handling Protocol:

- Preparation: Before handling, ensure that a safety shower and eye wash station are readily accessible.[\[3\]](#) Work should be conducted in a well-ventilated area, preferably within a

chemical fume hood.[3]

- Container Inspection: Visually inspect the container for any damage or leaks before opening.
- Dispensing: Avoid generating dust or aerosols.[3] If the compound is a solid, use appropriate tools to handle it. Keep the container tightly closed when not in use.[3]
- Avoiding Contact: Avoid all direct contact with skin, eyes, and clothing.[3] Do not breathe in dust, fumes, or vapors.[3]
- Post-Handling: After handling, wash hands and face thoroughly with soap and water.[3] Clean the work area and any equipment used.

Logistical Plan: Storage and Disposal

Proper storage and disposal are critical for laboratory safety and environmental protection.

- Location: Store in a cool, dark, and well-ventilated area.[3]
- Container: Keep the container tightly closed to prevent contamination and degradation.[3]
- Compatibility: Store away from incompatible materials, particularly strong oxidizing agents.[3]
- Classification: This substance is classified under Storage Class 10 for combustible liquids.[1]

All waste containing **1-Ethynyl-4-phenoxybenzene** must be treated as hazardous waste.

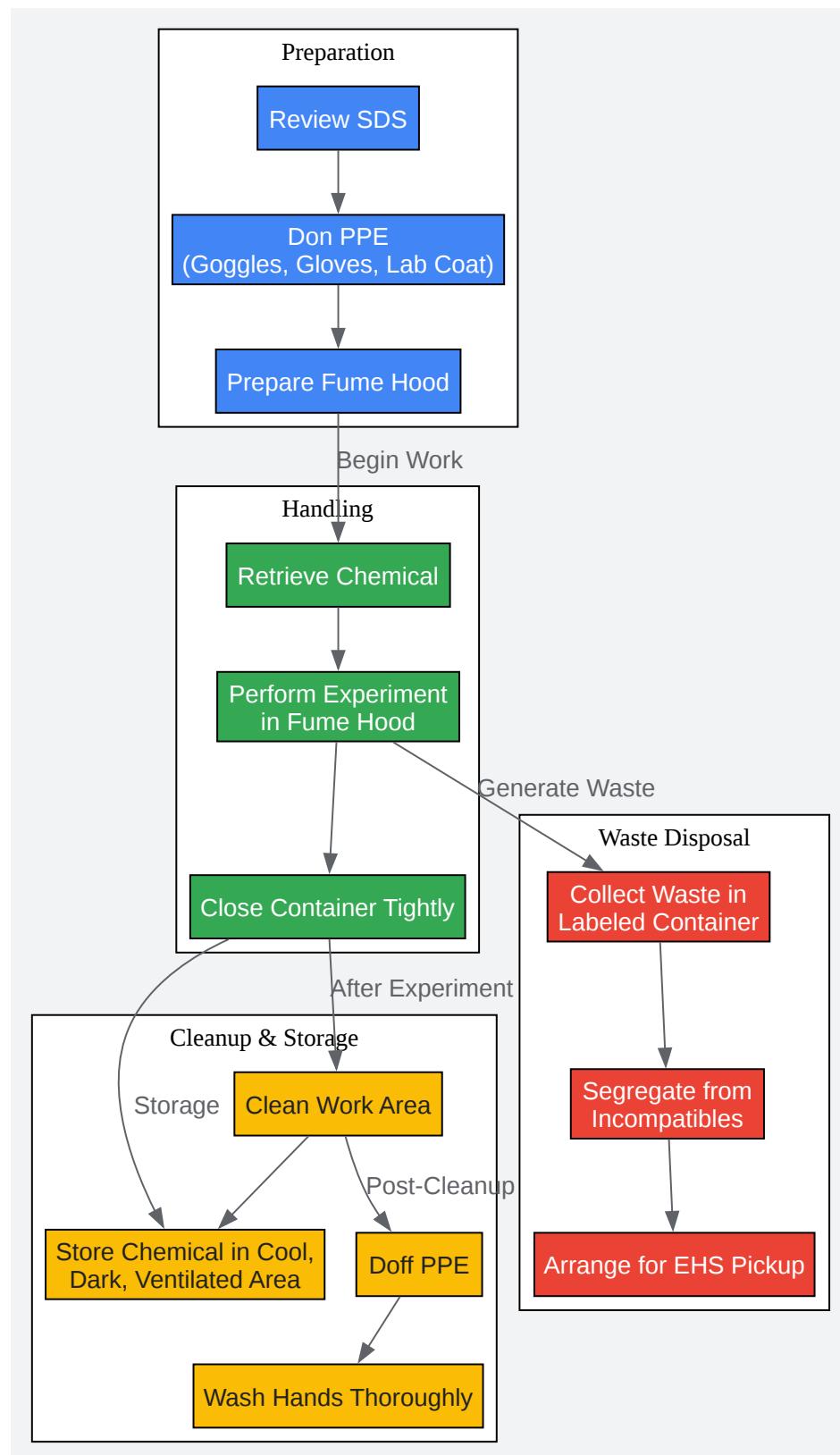
Step-by-Step Disposal Protocol:

- Waste Collection: Collect all waste material (including residual amounts, contaminated PPE, and cleaning materials) in a designated, compatible, and clearly labeled hazardous waste container.[4] The container must be kept securely closed except when adding waste.[4]
- Labeling: The waste container must be labeled with "Hazardous Waste," the full chemical name "**1-Ethynyl-4-phenoxybenzene**," and a description of its hazards.[4]
- Empty Containers: The first rinse of any "empty" container that held this chemical must be collected and disposed of as hazardous waste.[5] After a triple rinse, the container can be

managed for disposal or recycling according to institutional policy.[6]

- Incineration: A recommended disposal method is to dissolve the material in a combustible solvent and burn it in a chemical incinerator equipped with an afterburner and scrubber.[3]
- Regulatory Compliance: All disposal activities must comply with federal, state, and local environmental regulations.[3] Consult with your institution's Environmental Health and Safety (EHS) department for specific procedures.[4]

Workflow for Handling 1-Ethynyl-4-phenoxybenzene

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Caption: Workflow for the safe handling, storage, and disposal of **1-Ethynyl-4-phenoxybenzene**.

Physical and Chemical Properties

Table 3: Properties of **1-Ethynyl-4-phenoxybenzene**

Property	Value
CAS Number	4200-06-0 [1]
Molecular Formula	C ₆ H ₅ OC ₆ H ₄ C≡CH [1]
Molecular Weight	194.23 g/mol [1]
Appearance	Data not specified
Boiling Point	90-95 °C at 0.4 mmHg [1]
Density	1.074 g/mL at 25 °C [1]
Flash Point	> 110 °C (> 230 °F) - closed cup [1]
Refractive Index	n _{20/D} 1.6060 [1]

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